

Unveiling Rifaximin Impurity D: A Technical Overview

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Compound of Interest

Compound Name: Rifaximin EP Impurity D

Cat. No.: B16350946

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of Rifaximin Impurity D, a known impurity of the antibiotic Rifaximin. This document outlines its core chemical properties, analytical methodologies for its detection, and a generalized workflow for the characterization of such pharmaceutical impurities. This information is critical for researchers and professionals engaged in the quality control, stability testing, and regulatory compliance of Rifaximin.

Core Chemical Data of Rifaximin Impurity D

Rifaximin Impurity D, also identified as Rifaximin Y, is a substance that can arise during the manufacturing process or degradation of Rifaximin. Accurate knowledge of its molecular formula and weight is fundamental for its quantification and characterization in pharmaceutical samples.

Parameter	Value
Molecular Formula	C43H49N3O12
Molecular Weight	799.86 g/mol

Analytical Methodology for Rifaximin Impurity D

The European Pharmacopoeia outlines a liquid chromatography (HPLC) method for the analysis of Rifaximin and its impurities, including Impurity D. This method is a cornerstone for the quality control of Rifaximin drug substances and products.

High-Performance Liquid Chromatography (HPLC) Method

This analytical procedure is designed to separate and quantify Rifaximin from its related impurities.

Chromatographic Conditions:

- **Stationary Phase:** A base-deactivated end-capped octadecylsilyl silica gel for chromatography (5 µm particle size).
- **Column Dimensions:** 0.25 m in length and 4.6 mm in internal diameter.
- **Mobile Phase:** A mixture of 37 volumes of a 3.16 g/L ammonium formate solution (adjusted to pH 7.2 with dilute ammonia) and 63 volumes of a 1:1 mixture of acetonitrile and methanol.
- **Flow Rate:** 1.4 mL/min.
- **Column Temperature:** 40 °C.
- **Detection:** Spectrophotometer set at a wavelength of 276 nm.
- **Injection Volume:** 20 µL.
- **Run Time:** Three times the retention time of Rifaximin.

System Suitability:

- **Relative Retention:** With Rifaximin having a retention time of approximately 12 minutes, the relative retention time for Impurity D is about 0.7.

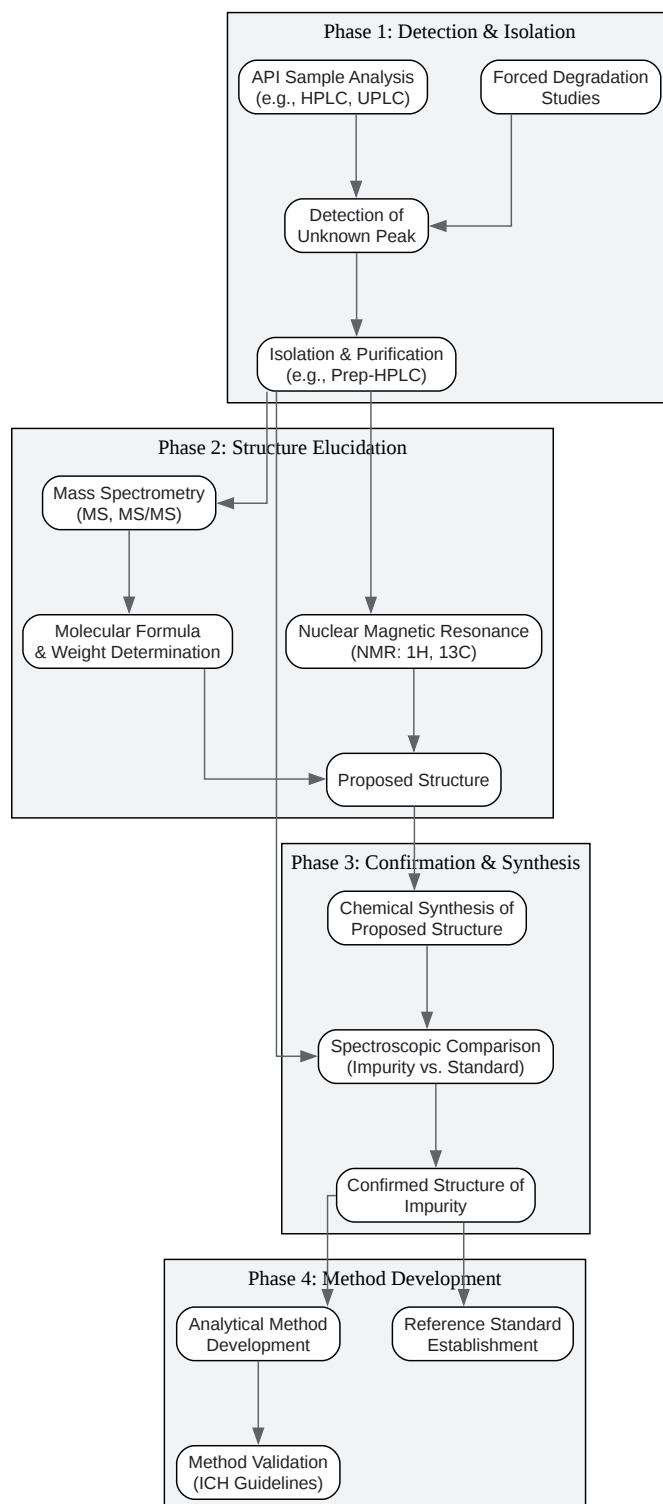
- Resolution: A minimum resolution of 3.0 should be achieved between the peaks for impurities D and H and the peak for Rifaximin.

Solution Preparation:

- Solvent Mixture: A 40:60 (v/v) mixture of acetonitrile and water.
- Test Solution (a): Dissolve 0.100 g of the substance being examined in 8 mL of acetonitrile and dilute to 20 mL with water.
- Test Solution (b): Dissolve 40.0 mg of the substance being examined in 40.0 mL of acetonitrile and dilute to 100.0 mL with water. Dilute 5.0 mL of this solution to 50.0 mL with the solvent mixture.
- Reference Solution (a): Dilute 1.0 mL of test solution (a) to 50.0 mL with the solvent mixture. Further dilute 1.0 mL of this solution to 10.0 mL with the solvent mixture.
- Reference Solution (b): Dissolve 5 mg of Rifaximin for system suitability CRS (containing impurity H) in 1.6 mL of acetonitrile and dilute to 4.0 mL with water.
- Reference Solution (c): Dissolve 40.0 mg of Rifaximin CRS in 40.0 mL of acetonitrile and dilute to 100.0 mL with water. Dilute 5.0 mL of this solution to 50.0 mL with the solvent mixture.

Generalized Workflow for Impurity Characterization

The identification and characterization of pharmaceutical impurities like Rifaximin Impurity D is a systematic process. The following diagram illustrates a logical workflow for this purpose.



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Caption: A logical workflow for the identification and characterization of pharmaceutical impurities.

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